

etoxazole-d5 CAS number and molecular weight

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Compound of Interest

Compound Name: Etoxazole-d5

Cat. No.: B12411451

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An in-depth analysis of **Etoxazole-d5**, a deuterated isotopologue of the insecticide Etoxazole, is crucial for researchers in analytical chemistry and drug metabolism studies. This technical guide provides comprehensive information on its chemical properties, and outlines its primary application as an internal standard in analytical methodologies.

Core Chemical Data

Etoxazole-d5 is distinguished by the substitution of five hydrogen atoms with deuterium on the ethoxy group. This isotopic labeling results in a higher molecular weight compared to its non-deuterated counterpart, a key feature for its use in mass spectrometry-based quantification. While a specific CAS number for the deuterated form is not consistently assigned, it is often referenced by the CAS number of the parent compound, Etoxazole.

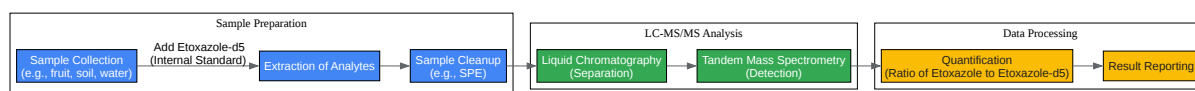
Identifier	Value	Source
Compound Name	Etoxazole-d5	N/A
CAS Number (Etoxazole)	153233-91-1	[1] [2] [3] [4]
Molecular Formula	C ₂₁ H ₁₈ D ₅ F ₂ NO ₂	
Molecular Weight	364.44 g/mol	
Exact Mass	364.2011 Da	

Application in Analytical Methods

The primary application of **Etoxazole-d5** is as an internal standard in analytical methods, particularly for the quantification of Etoxazole residues in various matrices. Its chemical and physical properties are nearly identical to that of Etoxazole, ensuring similar behavior during sample preparation and analysis, while its distinct mass allows for clear differentiation in mass spectrometric detection.

Experimental Workflow: Quantification of Etoxazole in a Sample

A typical experimental workflow for the quantification of Etoxazole using **Etoxazole-d5** as an internal standard involves several key steps from sample preparation to data analysis.

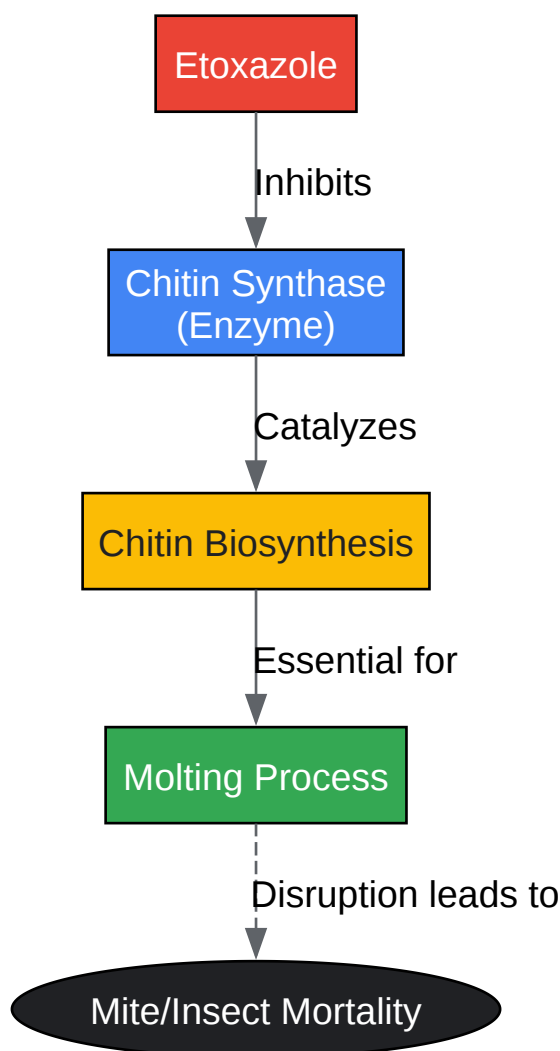


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Workflow for Etoxazole quantification.

Mode of Action of Etoxazole

Etoxazole itself is an acaricide and insecticide that functions by inhibiting the chitin biosynthesis pathway in mites and insects. This disruption of chitin synthesis is particularly effective against immature stages of these arthropods, preventing proper molting and leading to mortality.



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Mode of action of Etoxazole.

Detailed Experimental Protocol

Objective: To quantify the concentration of Etoxazole in a fruit matrix using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with **Ettoxazole-d5** as an internal standard.

1. Materials and Reagents:

- Etoxazole analytical standard
- **Ettoxazole-d5** internal standard

- Acetonitrile (HPLC grade)
- Formic acid
- Deionized water
- QuEChERS extraction salts
- Solid Phase Extraction (SPE) cartridges

2. Sample Preparation (QuEChERS method):

- Homogenize 10 g of the fruit sample.
- Add 10 mL of acetonitrile and a known amount of **Ettoxazole-d5** internal standard solution.
- Add QuEChERS extraction salts and shake vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.
- Take an aliquot of the supernatant (acetonitrile layer).
- Perform a cleanup step using an appropriate SPE cartridge to remove interfering matrix components.
- Evaporate the cleaned extract to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable solvent for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Liquid Chromatography:
 - Column: C18 reverse-phase column
 - Mobile Phase: Gradient elution with water (containing 0.1% formic acid) and acetonitrile.
 - Injection Volume: 5 μ L

- Tandem Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Multiple Reaction Monitoring (MRM): Monitor specific precursor-to-product ion transitions for both Etoxazole and **Etoxazole-d5**.

4. Quantification:

- Construct a calibration curve by plotting the ratio of the peak area of Etoxazole to the peak area of **Etoxazole-d5** against the concentration of Etoxazole standards.
- Calculate the concentration of Etoxazole in the sample by interpolating the peak area ratio from the calibration curve.

This technical guide provides a foundational understanding of **Etoxazole-d5**, its key properties, and its critical role in the accurate quantification of Etoxazole. The provided experimental workflow and protocol offer a practical framework for researchers in the field.

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References

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